

# physicochemical properties of ethyl levulinate for solvent applications

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## Ethyl Levulinate: A Physicochemical Guide for Solvent Applications

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Ethyl levulinate** (EL) is a bio-based platform chemical gaining significant attention as a sustainable and versatile solvent.[1][2] Derived from levulinic acid, which can be produced from the acid-catalyzed hydrolysis of renewable biomass, **ethyl levulinate** is an ester with the chemical formula  $\text{CH}_3\text{C}(\text{O})\text{CH}_2\text{CH}_2\text{C}(\text{O})\text{OC}_2\text{H}_5$ . [3][4] Its favorable properties, including low toxicity, high biodegradability, and excellent solvency for a wide range of substances, position it as an environmentally friendly alternative to conventional petroleum-based solvents.[1][5] This technical guide provides an in-depth overview of the core physicochemical properties of **ethyl levulinate** relevant to its applications in research, particularly in the pharmaceutical and chemical industries.[6][7]

**Ethyl levulinate**'s unique structure, containing both a ketone and an ester functional group, allows it to dissolve a variety of polar and nonpolar compounds, making it a valuable component in formulations for coatings, adhesives, and cleaning products.[5][8] In the context of drug development, it is being investigated as a green solvent for active pharmaceutical ingredient (API) synthesis and as an excipient in drug formulations to enhance solubility and bioavailability.[6][9] Its classification as a safer solvent and its alignment with the principles of

green chemistry further underscore its potential in creating more sustainable chemical processes.[\[10\]](#)[\[11\]](#)

## Physicochemical Properties of Ethyl Levulinate

The following tables summarize the key physicochemical properties of **ethyl levulinate**, compiled from various sources. These properties are crucial for evaluating its performance as a solvent in diverse applications.

Table 1: General and Physical Properties

Property	Value	References
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	<a href="#">[9]</a> <a href="#">[12]</a>
Molecular Weight	144.17 g/mol	<a href="#">[9]</a> <a href="#">[13]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[9]</a>
Odor	Fruity, sweet, apple-like	<a href="#">[12]</a> <a href="#">[14]</a>
Density	1.012 - 1.016 g/mL at 20-25 °C	<a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[14]</a>
Boiling Point	205-206 °C at 760 mmHg	<a href="#">[8]</a> <a href="#">[13]</a>
93-94 °C at 18 mmHg	<a href="#">[10]</a> <a href="#">[14]</a>	
Melting/Freezing Point	< -60 °C	<a href="#">[8]</a> <a href="#">[15]</a>
Refractive Index (n <sub>20/D</sub> )	1.420 - 1.425	<a href="#">[16]</a>
Vapor Pressure	0.0117 kPa (0.088 mmHg) at 20 °C	<a href="#">[8]</a>
11 Pa at 25 °C	<a href="#">[12]</a> <a href="#">[14]</a>	
Viscosity	Not explicitly found, but described as a liquid with low viscosity	
Surface Tension	33.25 mN/m at 293.15 K	<a href="#">[12]</a> <a href="#">[14]</a>

Table 2: Solubility and Solvent-Related Properties

Property	Value	References
Solubility in Water	170.7 g/L at 20 °C; Freely soluble	[8][14]
Solubility in Organic Solvents	Miscible with alcohol and most organic solvents	[13][16][15]
Partition Coefficient (log P)	0.324 at 20 °C	[8][14]
Hansen Solubility Parameters	Not explicitly found in searches, but experimental methods for determination are available.	
Evaporation Rate (n-Butyl Acetate = 1)	< 0.01	[8]

Table 3: Safety and Flammability Properties

Property	Value	References
Flash Point	90 - 94 °C (Closed Cup)	[8][15][17]
Auto-ignition Temperature	Not available	[18]
Toxicity	Low toxicity, Non-genotoxic	[5][19]
Oral LD50 (rat)	>5000 mg/kg	[20]
Dermal LD50 (rabbit)	>5000 mg/kg	[20]
Hazard Statements	Causes skin, eye, and respiratory irritation	[21]

## Experimental Protocols for Property Determination

The determination of the physicochemical properties of solvents like **ethyl levulinate** is governed by standardized experimental protocols. The following section outlines the general methodologies for measuring some of the key properties listed above, based on internationally

recognized standards such as those from ASTM International and the Organisation for Economic Co-operation and Development (OECD).

## 1. Density Determination

- Principle: The density of a liquid is its mass per unit volume.
- Methodology (based on ASTM D4052/D7777):[\[15\]](#)[\[17\]](#)
  - Apparatus: A digital density meter with an oscillating U-tube is used.[\[17\]](#)
  - Calibration: The instrument is calibrated with two reference standards of known density, typically dry air and freshly distilled water.
  - Sample Introduction: A small volume of the **ethyl levulinate** sample is introduced into the thermostated U-tube, ensuring no air bubbles are present.[\[21\]](#)
  - Measurement: The instrument measures the change in the oscillation period of the U-tube caused by the mass of the sample. This period is then used to calculate the density of the sample.
  - Temperature Control: The temperature of the sample is precisely controlled during the measurement, as density is temperature-dependent.

## 2. Viscosity Measurement

- Principle: Viscosity is a measure of a fluid's resistance to flow.
- Methodology (based on Ostwald or Ubbelohde viscometer):[\[1\]](#)[\[22\]](#)
  - Apparatus: A glass capillary viscometer (e.g., Ostwald or Ubbelohde type) and a constant temperature water bath are required.[\[1\]](#)[\[22\]](#)
  - Procedure: a. A known volume of **ethyl levulinate** is introduced into the viscometer. b. The viscometer is placed vertically in a temperature-controlled water bath to allow the sample to reach thermal equilibrium.[\[3\]](#) c. The liquid is drawn up through the capillary to a point above the upper timing mark. d. The time taken for the liquid to flow between the upper and lower timing marks is measured using a stopwatch.

- Calculation: The kinematic viscosity is calculated from the flow time and the viscometer constant. The dynamic viscosity can then be determined by multiplying the kinematic viscosity by the density of the liquid at the same temperature.[\[1\]](#)

### 3. Flash Point Determination

- Principle: The flash point is the lowest temperature at which the vapors of a volatile material will ignite when given an ignition source.
- Methodology (based on Pensky-Martens Closed Cup Tester - ASTM D93):
  - Apparatus: A closed-cup flash point tester, which consists of a test cup with a lid that can be opened to introduce an ignition source.
  - Procedure: a. The sample of **ethyl levulinate** is placed in the test cup. b. The sample is heated at a slow, constant rate with continuous stirring. c. At regular temperature intervals, an ignition source is directed into the cup.
  - Determination: The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a brief flash.

### 4. Hansen Solubility Parameter (HSP) Determination

- Principle: HSPs are used to predict the solubility of a material in a given solvent. They are based on the idea that "like dissolves like" and are divided into three components: dispersion ( $\delta D$ ), polar ( $\delta P$ ), and hydrogen bonding ( $\delta H$ ).
- Methodology (Experimental Determination):[\[9\]](#)[\[20\]](#)
  - Solvent Selection: A set of well-characterized solvents with known HSPs is selected.
  - Solubility Testing: The solubility of a solute (or the swelling of a polymer) is tested in each of the selected solvents. The results are typically scored on a binary scale (soluble/insoluble) or a graded scale.[\[9\]](#)
  - Data Analysis: The solubility data is entered into a software program (e.g., HSPiP). The software calculates the HSP sphere for the solute that best separates the "good" solvents

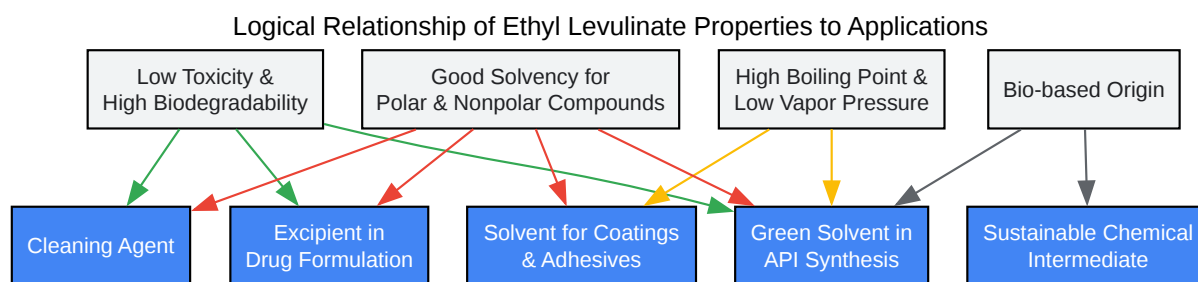
from the "poor" solvents. The center of this sphere represents the HSP of the solute.[6]

## Applications and Workflows in Drug Development and Chemical Synthesis

**Ethyl levulinate**'s favorable properties make it a promising solvent in various stages of pharmaceutical development and chemical synthesis.

### Logical Relationship of Properties to Applications

The utility of **ethyl levulinate** as a solvent is a direct consequence of its physicochemical properties. The following diagram illustrates these relationships.



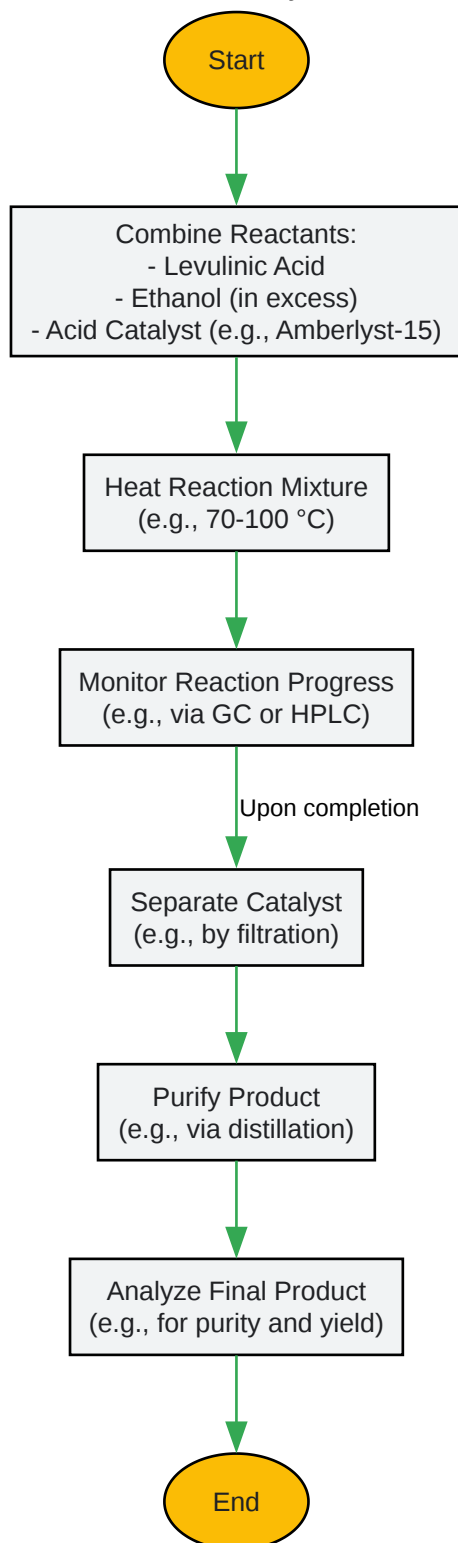
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Caption: Relationship between key properties of **ethyl levulinate** and its applications.

### Experimental Workflow: Synthesis of **Ethyl Levulinate**

**Ethyl levulinate** is typically synthesized via the esterification of levulinic acid with ethanol, often using an acid catalyst. This process is a cornerstone of its production as a green solvent. [23][24]

## Experimental Workflow for Ethyl Levulinate Synthesis



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Caption: A generalized workflow for the synthesis of **ethyl levulinate**.

## Safety and Handling

While **ethyl levulinate** is considered to have low toxicity, appropriate safety precautions should always be taken in a laboratory setting.[5]

- Health Hazards: It may cause skin, eye, and respiratory tract irritation.[17][21]
- Handling: Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[21] Avoid contact with eyes, skin, and clothing. [17]
- Storage: Store in a tightly closed container in a dry, well-ventilated place, away from heat, sparks, and open flames.[18]
- Incompatibilities: Avoid strong oxidizing agents and strong bases.[17]
- Fire Hazards: **Ethyl levulinate** is a combustible liquid. Use appropriate extinguishing media such as water spray, dry chemical, carbon dioxide, or foam.[17][18]

## Conclusion

**Ethyl levulinate** presents a compelling profile as a green and versatile solvent for a multitude of applications, including those in the demanding fields of pharmaceutical and chemical research. Its favorable physicochemical properties, coupled with its renewable origin and low toxicity, make it an attractive alternative to traditional, often hazardous, solvents. This guide provides a foundational understanding of its key characteristics and the standardized methods for their evaluation, empowering researchers and professionals to effectively harness the potential of **ethyl levulinate** in their work. As the push for sustainable chemistry continues, the role of bio-based solvents like **ethyl levulinate** is expected to grow, driving innovation in drug development and beyond.

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